

Carbon Tetrabromide Stability and Storage: A Technical Resource

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon tetrabromide

Cat. No.: B125887

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **carbon tetrabromide**. Below you will find troubleshooting guides and frequently asked questions to ensure the safe and effective use of this reagent in the laboratory.

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store **carbon tetrabromide**?

A1: **Carbon tetrabromide** should be stored in a cool, dry, and well-ventilated place, away from direct sunlight and heat.^[1] The container should be tightly closed to prevent exposure to moisture and air.^[1] It is also advisable to store it in a locked area accessible only to authorized personnel.^[1]

Q2: How stable is **carbon tetrabromide** at room temperature?

A2: **Carbon tetrabromide** is a white solid that is stable under standard ambient conditions (room temperature). However, it is less stable than lighter tetrahalomethanes.^[2]

Q3: What are the signs of **carbon tetrabromide** decomposition?

A3: A visual indication of potential degradation is a change in color from colorless or white to a pale yellow or brownish hue.^[3] This can be due to the formation of impurities. The presence of

a sharp or acrid odor may also indicate decomposition, as hazardous decomposition products include hydrogen bromide gas, which has a pungent smell.[4]

Q4: What substances are incompatible with **carbon tetrabromide**?

A4: **Carbon tetrabromide** can react violently with strong oxidizing agents, strong bases, and lithium.[4] It is crucial to avoid storing or mixing it with these substances.

Q5: What are the primary decomposition products of **carbon tetrabromide**?

A5: Under fire conditions, **carbon tetrabromide** decomposes to form carbon oxides and hydrogen bromide gas.[4] Photodissociation, for example in a methanol solution upon UV light exposure, involves the cleavage of a carbon-bromine bond to form tribromomethyl ($\bullet\text{CBr}_3$) and bromine ($\bullet\text{Br}$) radicals. These can then combine to form hexabromoethane (C_2Br_6) and molecular bromine (Br_2). Hexabromoethane may further decay to form tetrabromoethylene (C_2Br_4).[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Discoloration of Carbon Tetrabromide (Yellowish tint)	Exposure to light, air, or moisture leading to decomposition.	Do not use if significant discoloration is observed. Dispose of the material according to your institution's hazardous waste guidelines. For future prevention, ensure storage in a tightly sealed, opaque container in a cool, dark, and dry place. [1]
Unexpected reaction exotherm or gas evolution	Inadvertent mixing with an incompatible substance (e.g., strong base, strong oxidizing agent, or lithium).	Immediately follow your laboratory's emergency procedures for chemical incidents. This may include evacuating the area and notifying safety personnel. Review the experimental setup and reagent compatibility before repeating the experiment. [4]
Inconsistent experimental results	Degradation of the carbon tetrabromide reagent.	Assess the purity of the carbon tetrabromide. If degradation is suspected, it is recommended to use a fresh bottle of the reagent. Consider performing a purity check using a suitable analytical method like Gas Chromatography (GC).
Crystals appear wet or clumped	Improper storage leading to moisture absorption.	Do not use the reagent as the presence of moisture can affect its reactivity and lead to the formation of hydrogen bromide. Dispose of the contaminated reagent and obtain a fresh, dry supply.

Ensure the container is always tightly sealed after use.[\[1\]](#)

Stability Data Summary

While specific kinetic data on the decomposition rate of **carbon tetrabromide** under various conditions is not readily available in a simple tabular format, the following table summarizes its known stability characteristics.

Condition	Stability	Decomposition Products	Notes
Room Temperature (in a sealed, dark container)	Generally stable.	Not applicable under proper storage.	Commercial products typically have a purity of $\geq 98\%$. [6]
Elevated Temperature / Heating	Decomposes upon heating. [3]	Hydrogen bromide, Carbon oxides. [4]	The boiling point is approximately $190\text{ }^{\circ}\text{C}$, at which it decomposes. [2] [3]
Exposure to UV Light	Undergoes photodissociation. [5]	$\bullet\text{CBr}_3$, $\bullet\text{Br}$, C_2Br_6 , Br_2 , C_2Br_4 . [5]	The C-Br bond energy is approximately 235 kJ/mol . [2]
Presence of Moisture	Can lead to hydrolysis. [1]	Hydrogen bromide.	It is important to store in a dry environment. [1]
Contact with Incompatible Materials	Can lead to violent reactions. [4]	Varies depending on the reactants.	Incompatible with strong oxidizing agents, strong bases, and lithium. [4]

Experimental Protocols

Protocol for Purity Assessment of Carbon Tetrabromide by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general procedure for determining the purity of a **carbon tetrabromide** sample and identifying potential impurities.

1. Objective: To assess the purity of a **carbon tetrabromide** sample and identify the presence of common impurities such as bromoform and dibromomethane.

2. Materials and Reagents:

- **Carbon tetrabromide** sample
- High-purity solvent for dilution (e.g., hexane or dichloromethane, GC grade)
- Volumetric flasks and pipettes
- GC vials with septa
- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)

3. GC-MS Instrumentation and Conditions (Example):

- GC Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness) is suitable for separating volatile halogenated hydrocarbons.
- Injection Port Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 split ratio)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: Increase to 200 °C at 10 °C/min
 - Hold: Hold at 200 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C

- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: 50-400 amu

4. Sample Preparation:

- Accurately weigh approximately 10 mg of the **carbon tetrabromide** sample.
- Dissolve the sample in the chosen high-purity solvent in a 10 mL volumetric flask.
- Ensure the sample is fully dissolved.
- Transfer an aliquot of the solution into a GC vial for analysis.

5. Analysis:

- Inject a small volume (e.g., 1 µL) of the prepared sample into the GC-MS system.
- Acquire the data according to the specified instrument conditions.

6. Data Interpretation:

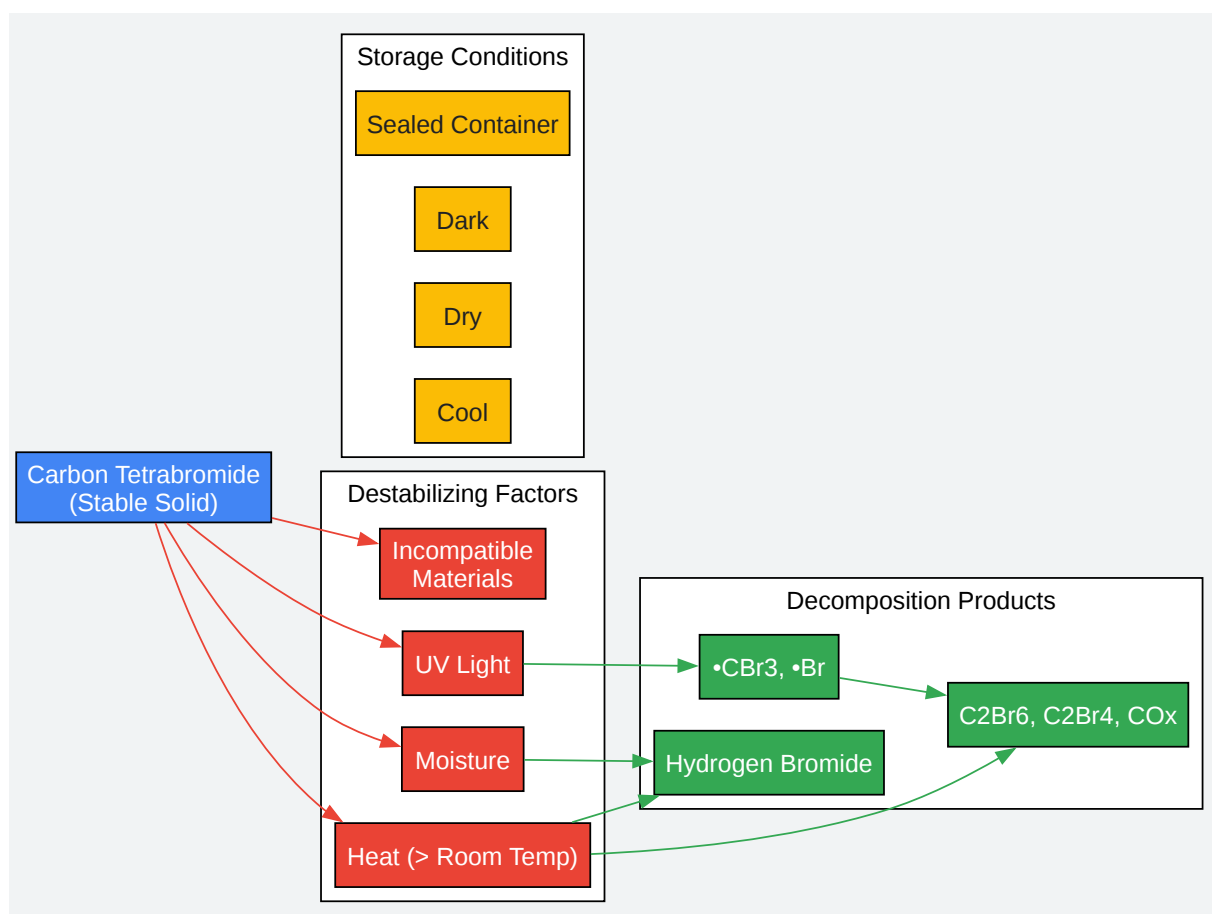
- Identify the peak corresponding to **carbon tetrabromide** based on its retention time and mass spectrum. The mass spectrum of **carbon tetrabromide** will show characteristic isotopic patterns for bromine.
- Identify any other peaks in the chromatogram by comparing their mass spectra with a library of known compounds (e.g., NIST library).
- Calculate the purity of the **carbon tetrabromide** by determining the area percentage of its peak relative to the total area of all peaks in the chromatogram.

$$\text{Purity (\%)} = (\text{Area of Carbon Tetrabromide Peak} / \text{Total Area of All Peaks}) \times 100$$

7. Acceptance Criteria:

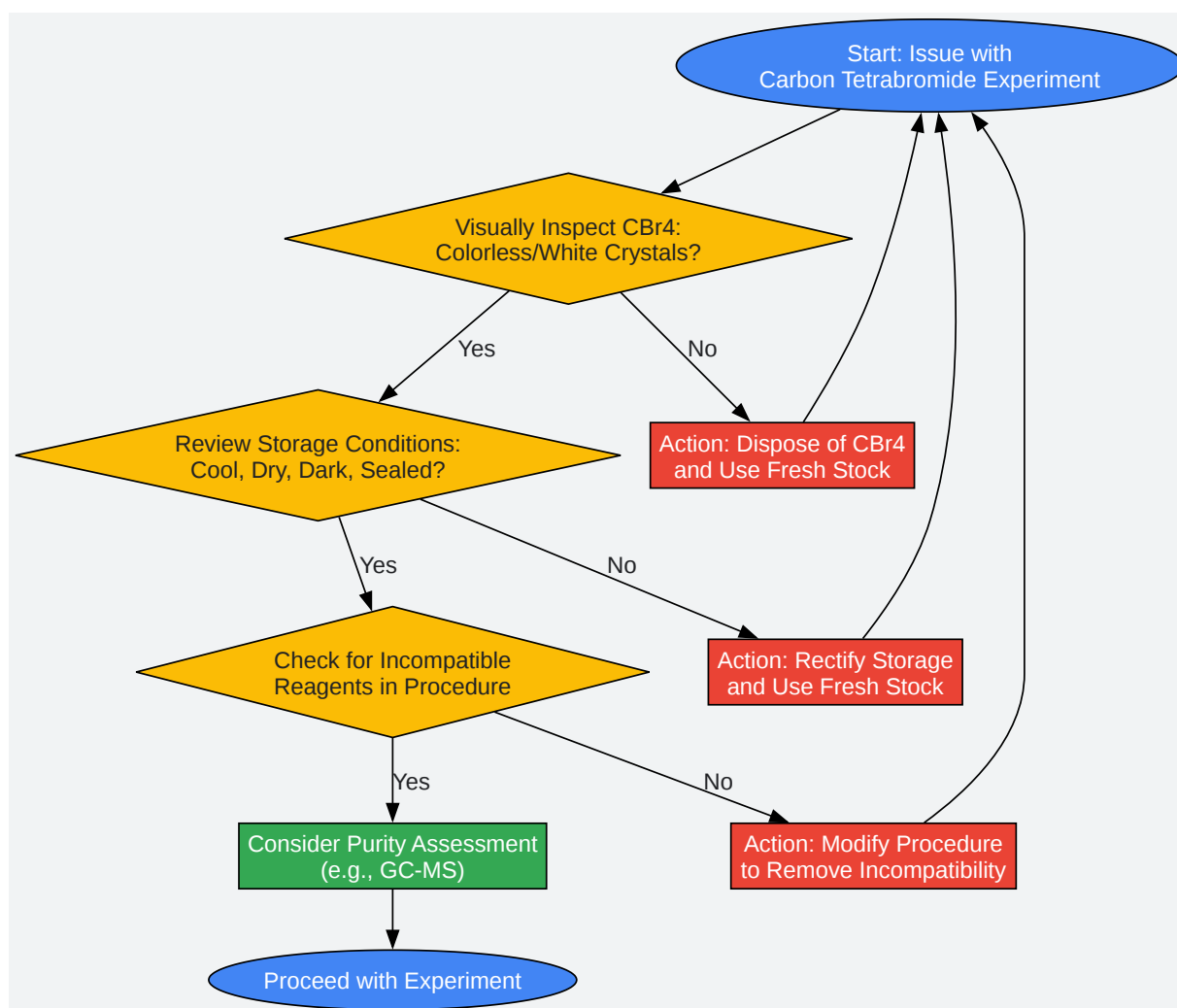
- For most laboratory applications, a purity of $\geq 98\%$ is considered acceptable.[6]

Visualizations



[Click to download full resolution via product page](#)

Caption: Factors influencing the stability of **carbon tetrabromide**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **carbon tetrabromide** experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Carbon tetrabromide - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. ijcr.org [ijcr.org]
- 4. GC/MS Analysis Testing Methods [innovatechlabs.com]
- 5. Photochemical reaction pathways of carbon tetrabromide in solution probed by picosecond X-ray diffraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. webqc.org [webqc.org]
- To cite this document: BenchChem. [Carbon Tetrabromide Stability and Storage: A Technical Resource]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125887#atability-and-storage-of-carbon-tetrabromide-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com